

Application Notes and Protocols for AZD1979 Administration in C57BL/6J Mice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD1979

Cat. No.: B605748

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dosage and administration of **AZD1979**, a potent Melanin-concentrating hormone receptor 1 (MCHR1) antagonist, to C57BL/6J mice. The included methodologies are based on established preclinical studies and are intended to guide researchers in designing and executing experiments to evaluate the effects of **AZD1979** on metabolism and energy homeostasis.

Quantitative Data Summary

The following tables summarize key quantitative data for the administration of **AZD1979** to C57BL/6J mice.

Table 1: **AZD1979** Dosage and Administration in C57BL/6J Mice

Parameter	Details	Source(s)
Mouse Strain	C57BL/6J (male and female)	[1]
Dosage Range	20, 40, or 60 µmol/kg	[1]
Administration Route	Oral gavage (p.o.)	[1]
Frequency	Twice daily	[1]
Vehicle	0.5% Hydroxypropyl methylcellulose (HPMC), 0.1% Tween 80 in water	[2]
Study Duration	21 days for body weight studies	[1]

Table 2: Diet-Induced Obesity (DIO) Model Parameters

Parameter	Details	Source(s)
Mouse Strain	C57BL/6J	[1]
Diet	High-Fat Diet (HFD), e.g., D12492 (60% kcal from fat)	[1]
Duration of HFD prior to treatment	19-25 weeks	[1][2]
Age of Mice at Start of HFD	8-11 weeks	[1]

Experimental Protocols

Protocol 1: Preparation of AZD1979 Dosing Solution

This protocol describes the preparation of a suspension of **AZD1979** suitable for oral gavage in mice.

Materials:

- **AZD1979** powder

- Hydroxypropyl methylcellulose (HPMC)
- Tween 80 (Polysorbate 80)
- Sterile, deionized water
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Magnetic stirrer and stir bar (optional)

Procedure:

- Prepare the Vehicle:
 - To prepare a 0.5% HPMC, 0.1% Tween 80 solution, first add the Tween 80 to the desired final volume of water and mix thoroughly.
 - Slowly add the HPMC powder to the water-Tween 80 mixture while vortexing or stirring continuously to prevent clumping.
 - Continue to mix until the HPMC is fully dissolved and the solution is clear. This may take some time and gentle heating can be applied if necessary. Allow the solution to cool to room temperature before adding the compound.
- Prepare the **AZD1979** Suspension:
 - Weigh the required amount of **AZD1979** powder based on the desired concentration and the number of animals to be dosed.
 - Add a small amount of the prepared vehicle to the **AZD1979** powder to create a paste.
 - Gradually add the remaining vehicle to the paste while continuously vortexing or stirring to ensure a homogenous suspension.
 - Visually inspect the suspension for any large particles. The formulation should be a uniform suspension.[\[2\]](#)

Storage:

- It is recommended to prepare the dosing solution fresh daily. If short-term storage is necessary, store at 2-8°C and re-suspend thoroughly before each use.

Protocol 2: Oral Gavage Administration in C57BL/6J Mice

This protocol outlines the standard procedure for administering **AZD1979** via oral gavage.

Materials:

- Prepared **AZD1979** dosing solution
- Appropriately sized oral gavage needles (e.g., 20-22 gauge, 1.5-inch, ball-tipped)
- 1 mL syringes
- Animal scale

Procedure:

- Animal Handling and Restraint:
 - Weigh the mouse to determine the correct dosing volume.
 - Gently but firmly restrain the mouse by the scruff of the neck to immobilize the head and prevent movement. The body of the mouse should be held securely.
- Gavage Needle Insertion:
 - Measure the gavage needle externally from the tip of the mouse's nose to the last rib to estimate the insertion depth.
 - With the mouse held in a vertical position, insert the gavage needle into the diastema (the gap between the incisors and molars) and gently advance it along the roof of the mouth towards the esophagus.

- The needle should pass smoothly without resistance. If resistance is met, withdraw the needle and re-attempt. Do not force the needle, as this can cause esophageal or tracheal injury.
- Dose Administration:
 - Once the needle is correctly positioned in the esophagus, slowly depress the syringe plunger to deliver the calculated volume of the **AZD1979** suspension.
 - Administer the solution at a steady rate to prevent regurgitation.
- Post-Administration:
 - Gently withdraw the gavage needle.
 - Return the mouse to its cage and monitor for any signs of distress, such as difficulty breathing or lethargy, for a few minutes after the procedure.

Protocol 3: Diet-Induced Obesity (DIO) Model in C57BL/6J Mice

This protocol describes the induction of obesity in C57BL/6J mice prior to treatment with **AZD1979**.

Materials:

- Male or female C57BL/6J mice (8-11 weeks old)
- High-Fat Diet (HFD), such as Research Diets D12492 (60% kcal from fat)
- Standard chow diet for control group
- Animal housing with ad libitum access to food and water

Procedure:

- Acclimation:

- Upon arrival, acclimate the mice to the animal facility for at least one week with ad libitum access to standard chow and water.
- Dietary Intervention:
 - Randomly assign mice to either the HFD group or the control (standard chow) group.
 - Provide the respective diets for a period of 19 to 25 weeks.^{[1][2]}
- Monitoring:
 - Monitor body weight and food intake weekly throughout the diet period.
 - Mice on the HFD are expected to gain significantly more weight and body fat compared to the control group.
- Initiation of Treatment:
 - After the desired period of high-fat feeding, the obese mice are ready for the administration of **AZD1979** as described in Protocol 2.

Protocol 4: Indirect Calorimetry using a Comprehensive Laboratory Animal Monitoring System (CLAMS)

This protocol provides a general workflow for assessing energy expenditure in C57BL/6J mice treated with **AZD1979**.

Materials:

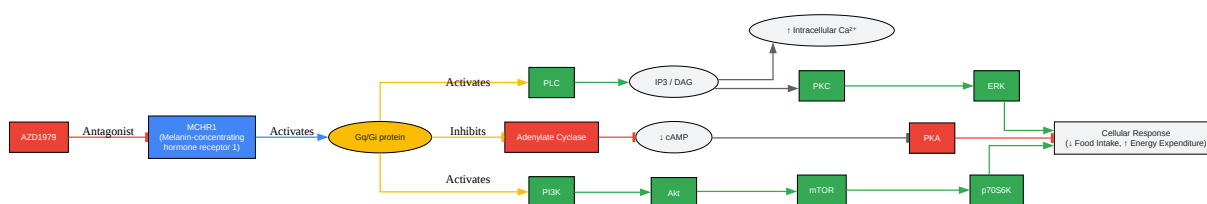
- Comprehensive Laboratory Animal Monitoring System (CLAMS) or similar metabolic cages
- Treated and control C57BL/6J mice

Procedure:

- Acclimation:

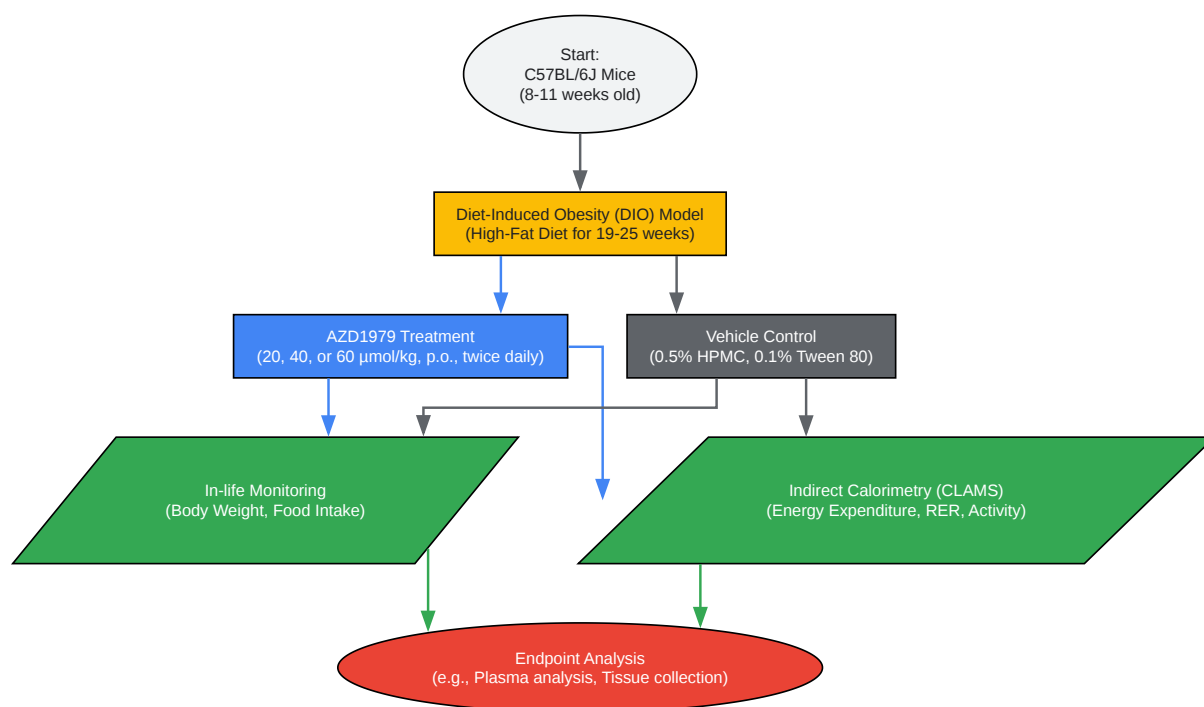
- Acclimate the mice to the single-housing conditions of the metabolic cages for at least 24-48 hours before data collection begins. This helps to reduce stress-induced artifacts in the data.
- Data Collection:
 - Place the mice in the CLAMS chambers with free access to food and water.
 - Program the system to measure the following parameters at regular intervals (e.g., every 15-30 minutes):
 - Oxygen consumption (VO_2)
 - Carbon dioxide production (VCO_2)
 - Respiratory Exchange Ratio ($RER = VCO_2/VO_2$)
 - Locomotor activity (beam breaks)
 - Food and water intake
 - Data is typically collected over a 24-48 hour period to capture both light and dark cycles.
- Data Analysis:
 - Calculate energy expenditure (EE) from VO_2 and VCO_2 data using the Weir equation or a similar formula.
 - Analyze the data to determine the effects of **AZD1979** treatment on total energy expenditure, substrate utilization (indicated by RER), and physical activity.

Signaling Pathway and Experimental Workflow Diagrams



[Click to download full resolution via product page](#)

Caption: MCHR1 Signaling Pathway and the inhibitory action of **AZD1979**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **AZD1979** in a DIO mouse model.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Effects of a novel potent melanin-concentrating hormone receptor 1 antagonist, AZD1979, on body weight homeostasis in mice and dogs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for AZD1979 Administration in C57BL/6J Mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605748#azd1979-dosage-and-administration-for-c57bl-6j-mice]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com